

Comprehensive Comparison: Erythromycin Thiocyanate vs. Erythromycin Lactobionate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Erythromycin Thiocyanate

CAS No.: 7704-67-8

Cat. No.: S604644

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The table below summarizes the key characteristics of both erythromycin salts, highlighting their primary applications, solubility, and other critical data for laboratory use.

Feature	Erythromycin Thiocyanate	Erythromycin Lactobionate
Chemical Formula	$C_{37}H_{67}NO_{13} \cdot CHNS$ [1] [2]	Information not available in search results
Molecular Weight	793.02 g/mol [1] [2]	Information not available in search results
CAS Number	7704-67-8 [1] [2]	3847-29-8 [3]

| **Primary Applications** | - Intermediate for macrolide antibiotic production [4]

- Research chemical [1] | - Intravenous formulation for human medicine [3]
- Prokinetic agent to stimulate gastrointestinal motility [3] | | **Solubility (Quantitative Data)** | **DMSO:** 100 mg/mL (126.1 mM) [2] | Information not available in search results | | **Solubility (General Profile)** | Higher solubility in alcohols (e.g., methanol, n-propanol); lower solubility in esters and water [4] | Formulated specifically for high water solubility for IV administration [3] | | **Key Distinction** | Often used in **industrial** and **veterinary** contexts, or as a precursor [4] [5]. | Used in **clinical human medicine** as an IV drug [3]. |

Experimental Data and Protocols

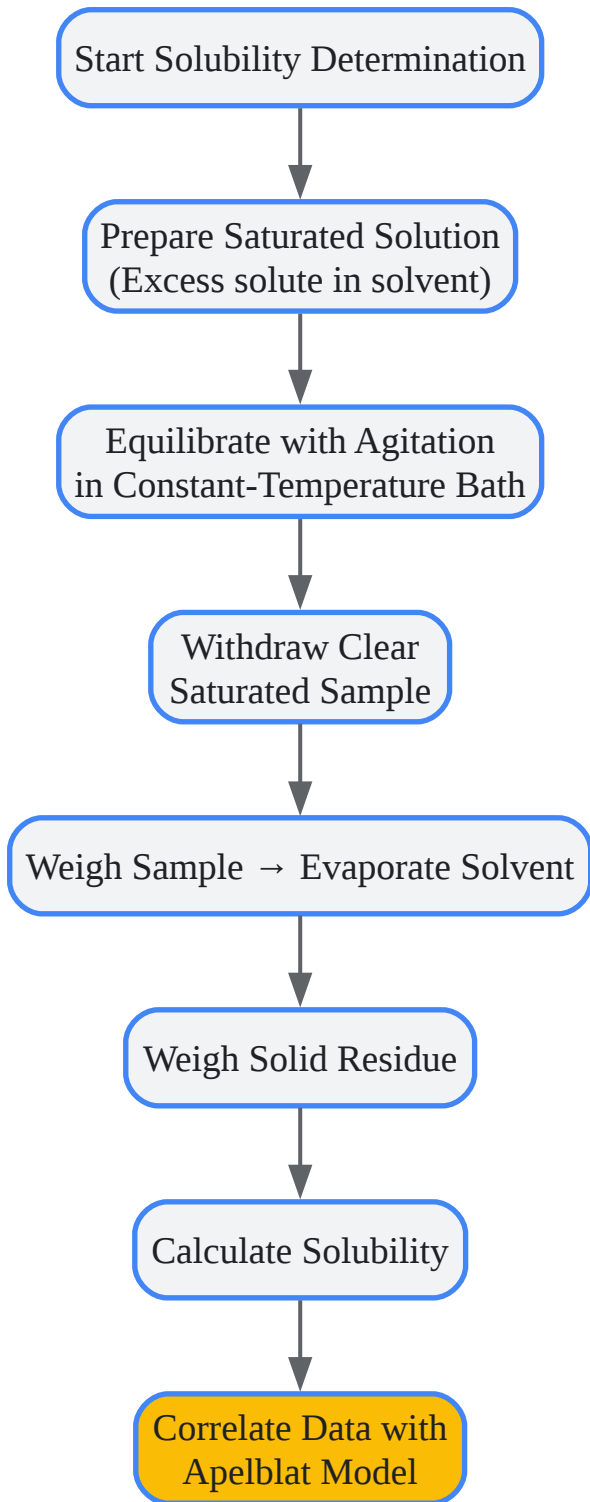
For researchers looking to work with these compounds, especially **erythromycin thiocyanate**, here is a summary of key experimental data and methodologies.

Solubility Determination Protocol for Erythromycin Thiocyanate

The thermodynamic solubility data for **erythromycin thiocyanate** dihydrate can be determined using the following gravimetric method [4]:

- **Equipment:** Standard laboratory glassware, analytical balance, constant-temperature bath.
- **Temperature Range:** 278.15 - 318.15 K (approximately 5 - 45 °C).
- **Solvent Systems:** The study covered six pure solvents (methanol, n-propanol, methyl acetate, ethyl acetate, propyl acetate, water) and two binary mixtures (water-methanol and water-n-propanol) [4].
- **Procedure:**
 - Prepare an excess of solute in a solvent within a sealed vial.
 - Equilibrate the mixture in a constant-temperature bath with agitation for a set time.
 - Allow the solution to settle to ensure clarity.
 - Withdraw a portion of the saturated solution using a pre-warmed syringe, and quickly transfer it to a pre-weighed vial.
 - Weigh the vial immediately, then allow the solvent to evaporate completely in a controlled environment.
 - Weigh the vial again to determine the mass of the solid residue.
- **Data Correlation:** The experimental solubility values were effectively correlated using thermodynamic models, with the **Apelblat model** showing the best fitting effect for monosolvent systems [4].

The workflow for this experimental protocol is summarized in the following diagram:



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Mechanism of Action and Additional Insights

- **Shared Mechanism:** Both **erythromycin thiocyanate** and erythromycin lactobionate share the same core active molecule, erythromycin. Its mechanism of action is to **inhibit bacterial protein synthesis** by binding to the 50S ribosomal subunit, thereby inhibiting peptidyl transferase activity and interfering with amino acid translocation [1] [6] [3].
- **Prokinetic Use of Lactobionate:** Beyond its antibiotic use, erythromycin lactobionate is recognized for its **prokinetic effects** on the gastrointestinal tract. It acts as a motilin agonist, stimulating contractile activity in the stomach and small intestine, which is why it is used clinically to treat conditions like gastroparesis [3].

Conclusion and Research Considerations

In summary, the choice between **erythromycin thiocyanate** and erythromycin lactobionate is primarily application-driven:

- **Erythromycin Thiocyanate** is key for **industrial synthesis** and **basic research**, with extensive solubility data available for process optimization [4].
- **Erythromycin Lactobionate** is a **clinically formulated** product for **human intravenous therapy**, valued for both its antimicrobial and prokinetic properties [3].

For researchers, it is critical to note that "erythromycin lactate" may be a misreference to the more commonly documented **erythromycin lactobionate**.

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References

1. Erythromycin thiocyanate | Bacterial chemical | Mechanism [selleckchem.com]
2. Erythromycin thiocyanate Datasheet [selleckchem.com]
3. Erythromycin Lactobionate - an overview [sciencedirect.com]
4. Thermodynamic Behavior of Erythromycin Thiocyanate ... [pmc.ncbi.nlm.nih.gov]
5. Erythromycin Thiocyanate and the Performance of Laying ... [sciencedirect.com]

6. ERYTHROMYCIN (PD002345, ULGZDMOVFRHVEP- ... [probes-drugs.org]

To cite this document: Smolecule. [Comprehensive Comparison: Erythromycin Thiocyanate vs. Erythromycin Lactobionate]. Smolecule, [2026]. [Online PDF]. Available at:

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